

Application Notes & Protocol: Preparation of Ferric Hydroxide Sol via Hydrolysis

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Compound of Interest

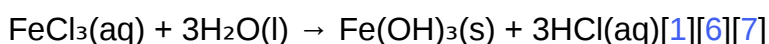
Compound Name: Ferric hydroxide

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Introduction

Ferric hydroxide [Fe(OH)₃] sol is a lyophobic colloid, meaning the dispersed particles have a low affinity for the dispersion medium (water).[1][2][3][4] The preparation method detailed here relies on the hydrolysis of a ferric chloride (FeCl₃) solution in boiling distilled water.[1][2][4] This process yields insoluble **ferric hydroxide** particles that aggregate to a colloidal size.[1][5] These colloidal particles preferentially adsorb ferric ions (Fe³⁺) from the solution, resulting in a net positive charge on the sol, which contributes to its stability.[1][6] The reaction is represented by the following equation:



The hydrochloric acid (HCl) produced during this reaction can destabilize the sol; therefore, for long-term stability, it is often removed through a purification process like dialysis.[1][2][5] This protocol provides a reproducible method for synthesizing **ferric hydroxide** sol, a material of interest in various research fields, including drug delivery, water purification, and catalysis.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the preparation of **ferric hydroxide** sol as described in the standard laboratory protocol.

Parameter	Value / Description	Notes
Precursor Salt	Ferric Chloride (FeCl ₃)	Anhydrous, pure grade recommended.
Precursor Concentration	2% (w/v) Solution	Prepared by dissolving 2 g of FeCl ₃ in 100 mL of distilled water. [1] [2] [6]
Dispersion Medium	Distilled Water	100 mL
Reaction Volume	~110 mL (initial)	100 mL of water + 10 mL of FeCl ₃ solution. [2] [3]
Reaction Temperature	Boiling Point of Water	Approximately 100°C (212°F) at standard pressure.
Addition Rate	Drop-wise	Slow, controlled addition is crucial for uniform particle formation. [1] [2] [6]
Reaction Endpoint	Color Change	The solution turns a deep reddish-brown or blood-red color. [1] [2] [6]
Purification Method	Dialysis (Recommended)	To remove byproduct HCl and improve sol stability. [1] [2] [5]

Experimental Protocol

1. Materials and Apparatus

- Chemicals:
 - Ferric Chloride (FeCl₃), pure
 - Distilled Water (H₂O)
- Apparatus:
 - 250 mL Conical Flask or Beaker[\[1\]](#)[\[2\]](#)

- 100 mL Graduated Cylinder
- Dropper or Burette[1][2]
- Glass Stirring Rod[1]
- Heating Source (e.g., Bunsen burner, heating mantle)[1]
- Tripod Stand and Wire Gauze[1][2]
- Weighing Balance
- Wash Bottle with Distilled Water
- (Optional) Dialysis tubing

2. Procedure

Step 1: Preparation of 2% Ferric Chloride Solution

- Weigh out 2.0 g of pure ferric chloride (FeCl_3).
- Dissolve the FeCl_3 in 100 mL of distilled water in a clean beaker. Stir until the solid is completely dissolved. This creates the 2% precursor solution.[1][2][6]

Step 2: Hydrolysis Reaction

- Thoroughly clean a 250 mL conical flask or beaker. It is recommended to steam-clean the flask to remove any impurities that could affect the sol formation.[1][2]
- Measure 100 mL of distilled water using a graduated cylinder and pour it into the clean flask.
- Place the flask on a wire gauze over a tripod stand and heat the water to a rolling boil.[2][6]
- Using a dropper or burette, add the 2% ferric chloride solution drop by drop into the center of the boiling water.[1][6] It is important to add the solution slowly while the water is continuously boiling and stirring.[1][6]

- Continue heating the solution after the addition is complete. You will observe the initially pale yellow solution gradually changing color.
- The reaction is complete when the solution attains a deep reddish-brown color, indicating the formation of the **ferric hydroxide** sol.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Turn off the heat and allow the sol to cool to room temperature.

Step 3: (Optional) Purification by Dialysis

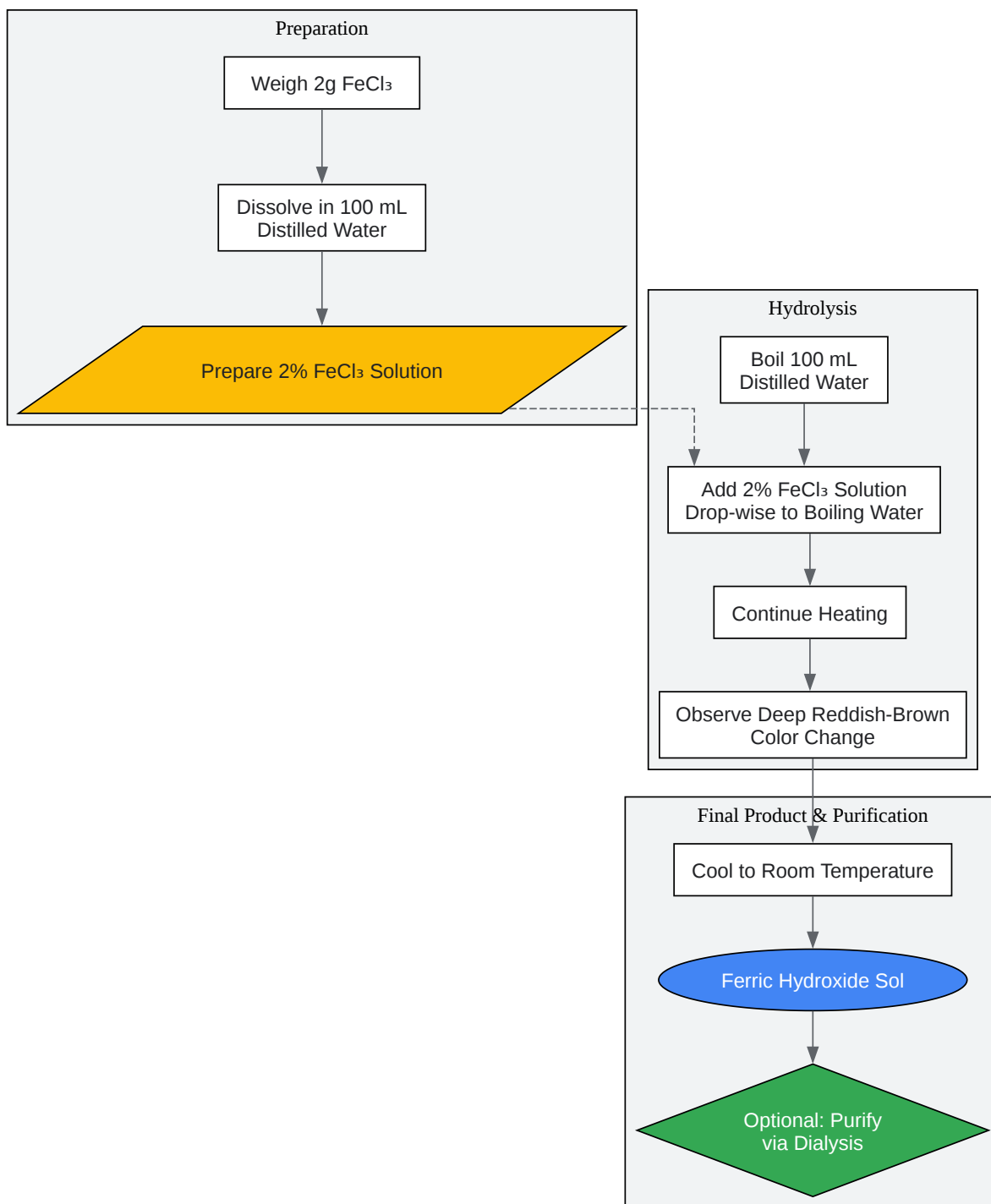
- To enhance the stability of the sol, the hydrochloric acid byproduct must be removed.[\[1\]](#)[\[5\]](#)
- Transfer the cooled sol into a dialysis bag made of a semipermeable membrane.
- Suspend the sealed bag in a large beaker of distilled water. The HCl ions will diffuse out of the bag into the surrounding water, while the larger colloidal particles remain inside.
- Periodically change the water in the beaker to maintain a high concentration gradient and ensure efficient removal of HCl.

3. Precautions

- Ensure all glassware is meticulously cleaned, as impurities can interfere with the formation and stability of the sol.[\[1\]](#)[\[2\]](#)
- The ferric chloride solution must be added drop-wise to boiling water. Adding it too quickly may result in precipitation instead of a stable sol.[\[1\]](#)[\[5\]](#)
- Handle hot glassware with appropriate care to prevent burns.
- Maintain a constant volume during heating by adding more distilled water if significant evaporation occurs.[\[6\]](#)

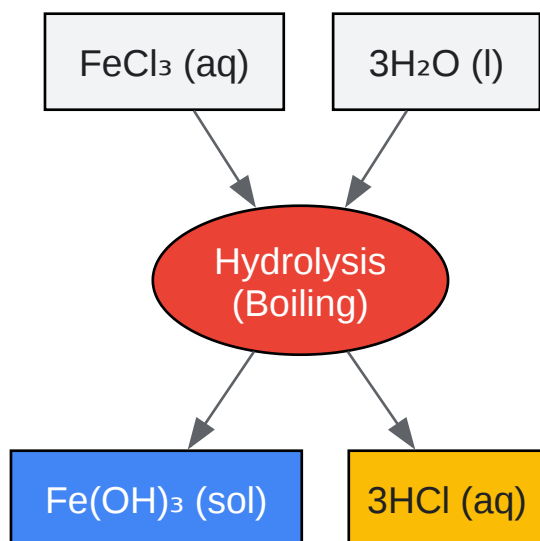
Visualized Workflow and Reaction Pathway

The following diagrams illustrate the experimental workflow for the synthesis and the underlying chemical principle.



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Caption: Experimental workflow for **ferric hydroxide** sol preparation.



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Caption: Chemical reaction pathway for the hydrolysis of ferric chloride.

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